

7-Amino-2-naphthol CAS number 93-36-7 properties

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Compound of Interest

Compound Name: 7-Amino-2-naphthol

Cat. No.: B1202560

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An In-depth Technical Guide to **7-Amino-2-naphthol** (CAS: 93-36-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential applications of **7-Amino-2-naphthol** (CAS Number: 93-36-7). This valuable chemical intermediate is a key building block in the synthesis of various dyes and has potential applications in the pharmaceutical industry.

Chemical and Physical Properties

7-Amino-2-naphthol, also known as 7-amino-2-naphthalenol, is a naphthol derivative containing both an amino and a hydroxyl group.^{[1][2]} Its chemical structure and properties make it a versatile reagent in organic synthesis.

General Properties

Property	Value	Source(s)
CAS Number	93-36-7	[1] [3] [4] [5]
Molecular Formula	C ₁₀ H ₉ NO	[1] [3] [4] [6]
Molecular Weight	159.18 g/mol	[1] [6]
IUPAC Name	7-aminonaphthalen-2-ol	[2]
Synonyms	2-Amino-7-hydroxynaphthalene, 2-Amino-7-naphthol, 7-Amino- β -naphthol	[1] [2]
Appearance	Brown solid	[6]

Physicochemical Data

The following table summarizes the key physicochemical properties of **7-Amino-2-naphthol**.

Property	Value	Source(s)
Melting Point	201 °C	[1]
Boiling Point	385.6 °C at 760 mmHg	[1]
Density	1.281 g/cm ³	[1]
Flash Point	187 °C	[1]
pKa	9.74 ± 0.40 (Predicted)	[3]
Refractive Index	1.741	[1]
Topological Polar Surface Area	46.2 Å ²	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of the physicochemical properties of a compound. Below are generalized protocols that can be adapted for **7-Amino-2-naphthol**.

Determination of Melting Point

The melting point of **7-Amino-2-naphthol** can be determined using the capillary method with a melting point apparatus.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **7-Amino-2-naphthol** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- Heating: The assembly is placed in a heating bath (e.g., an oil bath or a metal block). The temperature is raised rapidly to about 15-20 °C below the expected melting point (201 °C) and then increased slowly at a rate of 1-2 °C per minute.
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting) are recorded. This range is the melting point of the sample. A narrow melting range is indicative of a pure compound.

Determination of Solubility

The solubility of **7-Amino-2-naphthol** can be qualitatively assessed in various solvents to understand its polarity and acidic/basic nature.

Methodology:

- Sample and Solvent Preparation: Approximately 0.1 g of **7-Amino-2-naphthol** is placed in a test tube.

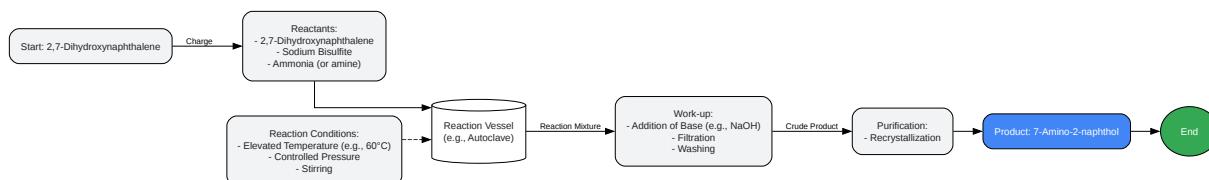
- Solubility in Water: 3 mL of deionized water is added in portions to the test tube, with vigorous shaking after each addition. The solubility is observed.
- Solubility in Acidic and Basic Solutions: If the compound is insoluble in water, its solubility is tested in 5% aqueous solutions of sodium hydroxide (NaOH), sodium bicarbonate (NaHCO₃), and hydrochloric acid (HCl). The dissolution of **7-Amino-2-naphthol** in an acidic or basic solution indicates the formation of a salt. The presence of both an amino group (basic) and a hydroxyl group (weakly acidic) suggests it may exhibit amphoteric properties.
- Solubility in Organic Solvents: The solubility can also be tested in common organic solvents like ethanol, acetone, and diethyl ether to further characterize its polarity.

Synthesis of 7-Amino-2-naphthol

A common method for the synthesis of aminonaphthols from dihydroxynaphthalenes is the Bucherer reaction.^{[7][8]} This reaction allows for the conversion of a hydroxyl group to an amino group in the presence of ammonia and a bisulfite.^{[7][8]}

Bucherer Reaction Workflow

The synthesis of **7-Amino-2-naphthol** can be achieved from 2,7-dihydroxynaphthalene via a selective Bucherer reaction. The following diagram illustrates the general workflow.

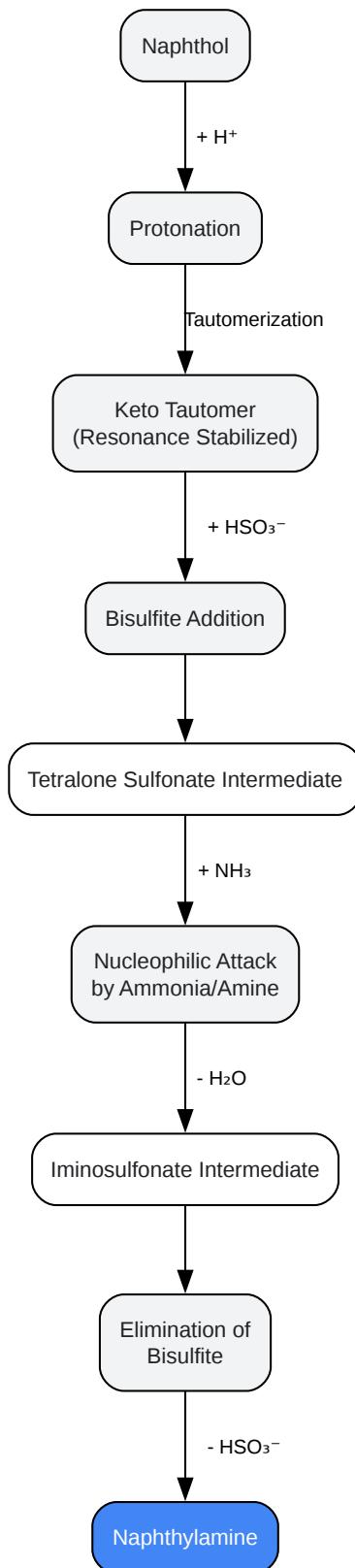


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A generalized workflow for the synthesis of **7-Amino-2-naphthol** via the Bucherer reaction.

Mechanism of the Bucherer Reaction

The Bucherer reaction proceeds through a series of equilibrium steps involving the addition of bisulfite to the naphthol, followed by nucleophilic attack by ammonia or an amine.

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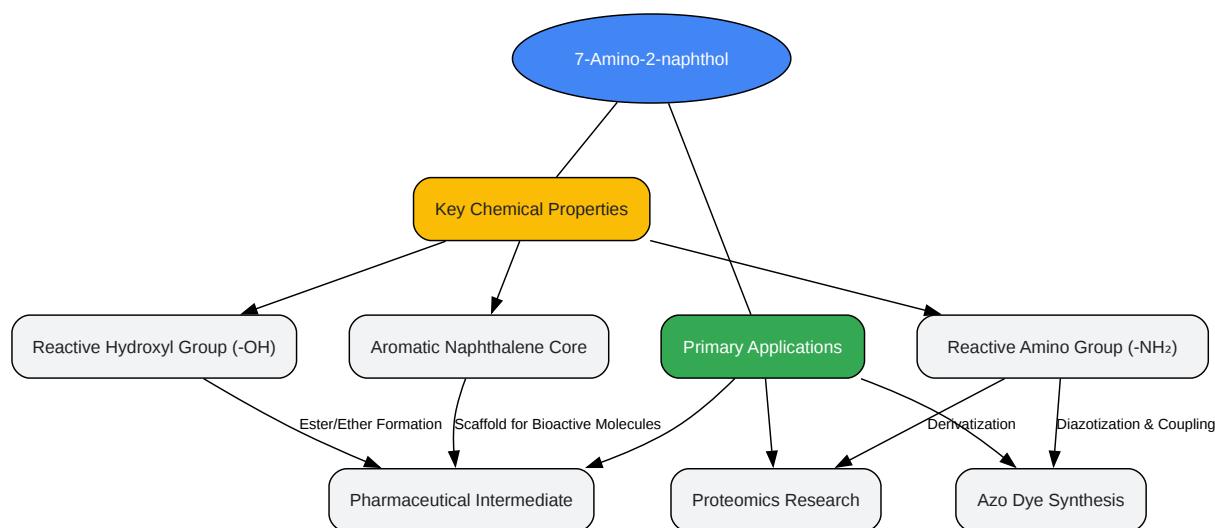
The reaction mechanism of the Bucherer reaction.

Applications and Relevance in Research

7-Amino-2-naphthol serves as a crucial intermediate in several fields, primarily due to its reactive amino and hydroxyl groups.

Role as a Chemical Intermediate

The relationship between the properties of **7-Amino-2-naphthol** and its applications is summarized below.



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Logical relationship between the properties of **7-Amino-2-naphthol** and its applications.

- **Dye Synthesis:** The amino group can be diazotized and coupled with other aromatic compounds to produce a wide range of azo dyes.

- Pharmaceutical Intermediate: The naphthalene scaffold with amino and hydroxyl functionalities is a valuable starting material for the synthesis of more complex molecules with potential biological activity. Derivatives of aminonaphthols have been investigated for their antimicrobial and anticancer properties.
- Proteomics Research: It is also used as a product for proteomics research.[\[4\]](#)[\[5\]](#)

Safety and Handling

7-Amino-2-naphthol is classified as an irritant.[\[1\]](#) It is harmful if swallowed.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

This technical guide provides a foundational understanding of **7-Amino-2-naphthol**. For specific applications and advanced analytical procedures, further consultation of specialized literature is recommended.

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